

Application Note: Advanced Spray Drying Protocols for Diisopropanolamine (DIPA) Enabled Formulations

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Compound of Interest

Compound Name: Diisopropanolamine

CAS No.: 68153-96-8

Cat. No.: B7770934

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Part 1: Executive Summary & Core Directive

The Challenge: **Diisopropanolamine** (DIPA) is a critical functional excipient used to solubilize acidic Active Pharmaceutical Ingredients (APIs) via salt formation or to neutralize polymeric matrices. However, its low melting point (32–42°C) and high hygroscopicity present severe processing challenges. In spray drying, DIPA acts as a potent plasticizer, often lowering the glass transition temperature (T_g) of the formulation below the dryer's outlet temperature, leading to "sticky" powder, wall deposition, and catastrophic yield loss.

The Solution: This guide details a Thermodynamic Control Strategy for spray drying DIPA-containing formulations. Unlike volatile counter-ions (e.g., ammonia) that evaporate, DIPA remains in the final solid dispersion. Success requires a rigid pre-formulation protocol to engineer a composite T_g > 55°C and a precise process window that maintains particle surface viscosity high enough to prevent agglomeration during the drying phase.

Part 2: Scientific Foundation & Pre-Formulation

The Physicochemical Paradox of DIPA

DIPA (CAS 110-97-4) is a secondary amine. While it effectively ionizes weak acids (increasing aqueous solubility), its physical properties are detrimental to the amorphous solid state required for spray drying.

Property	Value	Implication for Spray Drying
Melting Point	32–42°C	Extremely low. Pure DIPA cannot be spray dried; it will melt.
Boiling Point	~249°C	Non-volatile. DIPA remains in the final powder.
Hygroscopicity	High	The final powder will rapidly absorb moisture, lowering Tg further.
Function	Counter-ion	Forms stable salts with acidic APIs (e.g., Ibuprofen, Indomethacin).

Thermodynamic Engineering (The Gordon-Taylor Approach)

Because DIPA remains in the product, you must counteract its plasticizing effect (low Tg) by using high-Tg polymeric carriers.

Protocol: Calculate the theoretical Tg of your mix before running a trial.

Where

is weight fraction and

is in Kelvin.

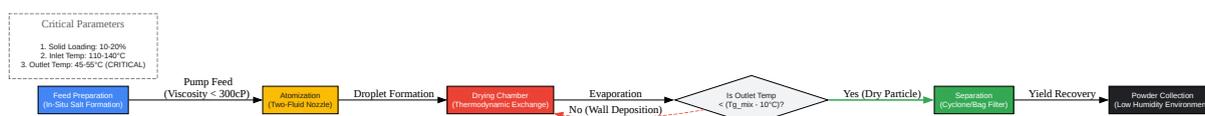
Recommended Carriers for DIPA Formulations:

- PVP-VA 64 (Copovidone): Tg ~101°C. Good balance of solubility and stability.
- HPMC-AS (Hypromellose Acetate Succinate): Tg ~120°C. Excellent for enteric protection; DIPA can help solubilize it in aqueous feeds.

- Soluplus®: Tg ~70°C. Use with caution; DIPA may lower the mix Tg too much.

Part 3: Process Engineering & Visualization

The following diagram illustrates the critical process window required to prevent the "Sticky Phase" during drying.



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Caption: Workflow for spray drying DIPA formulations, emphasizing the critical Outlet Temperature vs. Glass Transition (Tg) relationship.

Part 4: Detailed Experimental Protocol

Objective: Create a stable Amorphous Solid Dispersion (ASD) of an acidic API (e.g., Ibuprofen) neutralized with DIPA, using PVP-VA 64 as the carrier.

Materials

- API: Acidic Drug (Weak acid, pKa ~4-5).
- Neutralizer: **Diisopropanolamine** (DIPA) >99% purity.
- Carrier: PVP-VA 64 (Copovidone).
- Solvent: Ethanol/Water (80:20 w/w) or Isopropanol/Water. Note: DIPA is soluble in both.

Step-by-Step Methodology

Step 1: Feed Solution Preparation (In-Situ Salt Formation)

Rationale: DIPA must fully react with the acidic API to form the salt before polymer addition to ensure homogeneity.

- Charge Solvent: Add the Ethanol/Water mixture to a mixing vessel.
- Add DIPA: Dissolve DIPA into the solvent. Ensure complete dissolution (clear solution).
- Add API: Slowly add the acidic API while stirring.
 - Observation: The solution may initially be cloudy but should clear as the amine-salt forms.
 - Stoichiometry: Use a 1:1 molar ratio (API:DIPA) or a slight excess of DIPA (1.05 molar eq) to ensure full neutralization.
- Add Polymer: Once the API is dissolved, slowly add PVP-VA 64.
 - Target Solid Content: 10–15% w/w total solids. (Higher solids = higher viscosity = larger droplets = harder to dry).

Step 2: Spray Dryer Setup (Example: Buchi B-290 or GEA Mobile Minor)

Rationale: Parameters are set to maximize drying speed while keeping the particle temperature LOW.

- Nozzle: Two-fluid nozzle (1.5 mm cap).
- Atomizing Gas: Nitrogen (Required if using organic solvents). Flow rate: 40–50 mm (approx. 600–700 L/hr). High atomization pressure reduces droplet size, aiding rapid drying.
- Inlet Temperature: Set to 120°C.
 - Note: Higher inlet temps are risky. We need just enough heat to evaporate the solvent without melting the DIPA-salt complex.
- Aspirator/Fan: 100% capacity.

- Pump Rate: Adjust to achieve an Outlet Temperature of 50–55°C.
 - Critical Control Point: If Outlet T > 55°C, the DIPA-salt may soften (T_g proximity). If Outlet T < 45°C, residual solvent remains (plasticization).

Step 3: Processing & Collection

- Start spraying pure solvent to equilibrate temperatures.
- Switch to Feed Solution. Monitor the Outlet Temperature continuously.
- Visual Check: Watch the cyclone. If powder accumulates on the cyclone walls ("rat-holing") or drying chamber cone, stop immediately.
 - Corrective Action: Lower the pump rate to increase outlet temp (dryer particles) OR lower inlet temp if the material is melting.
- Dehumidification: If available, use a dehumidifier on the intake air. DIPA is hygroscopic; humid air will cause the powder to cake in the collection vessel.

Step 4: Secondary Drying (Crucial)

Rationale: Spray dried DIPA powders often retain 2-4% solvent, which depresses T_g.

- Immediately transfer powder to a vacuum oven.
- Dry at 40°C (do not exceed the melting point of DIPA!) for 24–48 hours.
- Package in hermetically sealed aluminum foil bags with silica desiccant.

Part 5: Characterization & Quality Control

Test	Methodology	Acceptance Criteria
Modulated DSC (mDSC)	Heat-Cool-Heat cycle (-20°C to 160°C). Analyze Reversing Heat Flow.	Single Tg > 50°C. No melting endotherms (indicates amorphous salt).
X-Ray Diffraction (XRD)	Powder XRD, 2-theta 5° to 40°.	"Amorphous Halo" (No sharp crystalline peaks).
Residual Solvent	GC-Headspace.	Ethanol < 5000 ppm (ICH Q3C).
Hygroscopicity	Dynamic Vapor Sorption (DVS).	< 5% weight gain at 60% RH.

Part 6: Troubleshooting Guide

Issue 1: Powder is sticking to the drying chamber walls.

- Cause: The particle temperature is exceeding its sticky point (Sticky Point Tg + 10°C).
- Fix:
 - Increase the Polymer:Drug ratio (e.g., go from 1:1 to 3:1).
 - Lower the Outlet Temperature (reduce Inlet Temp or increase Feed Rate).
 - Introduce "Cooling Air" at the bottom of the chamber (if equipment allows).

Issue 2: Low Yield (< 50%).

- Cause: Fine particles are bypassing the cyclone or sticking due to static.
- Fix: DIPA salts are often static-prone. Ensure the spray dryer is grounded. Use a high-efficiency cyclone.

Issue 3: Product turns into a rubbery mass in the collection jar.

- Cause: Residual solvent is plasticizing the DIPA.
- Fix: The collection vessel is too hot. Cool the collection vessel with an ice jacket or air stream during the run.

Part 7: References

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